MRM transitions for Isosorbide-13C6 2-Nitrate quantification

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Compound of Interest	
Compound Name:	*Isosorbide-13C6 2-Nitrate*
CAS No.:	*1391051-97-0*
Cat. No.:	*B602657*

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This Application Note and Protocol details the quantification of **Isosorbide-13C6 2-Nitrate** (and its unlabeled analog Isosorbide-2-Mononitrate, IS-2-MN) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Part 1: Executive Summary & Scientific Rationale

The Challenge: Ionizing Neutral Nitrates Isosorbide mononitrates are polar, neutral molecules that lack strong acidic or basic sites, making them difficult to ionize using standard Electrospray Ionization (ESI) protonation ([M+H]+) or deprotonation ([M-H]-).[1] Direct ESI often results in poor sensitivity and thermal degradation.

The Solution: Anionic Adduct Formation To achieve high-sensitivity quantification, this protocol utilizes Negative Mode ESI (ESI-) with Acetate Adduct formation. By introducing ammonium acetate into the mobile phase, the nitrate moiety forms a stable coordination complex with the acetate ion, generating an intense [M + CH3COO]- precursor ion.

Mechanism of Detection:

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- Adduct Formation: **Isosorbide-13C6 2-Nitrate** (MW ~197) complexes with acetate (MW 59) in the source to form a precursor ion at m/z 256.
- Fragmentation: Upon Collision-Induced Dissociation (CID), the complex cleaves, typically ejecting the acetate ion (m/z 59) or the nitrate group. The transition 256.1 → 59.0 is the most abundant and stable channel for quantification.

Part 2: MRM Transitions & Mass Spectrometry Parameters

The following transitions are optimized for the 13C6-labeled analyte and the unlabeled reference.

Table 1: MRM Transition Parameters

Analyte	Precursor Ion (Q1) [M+CH3COO]-	Product Ion (Q3) [CH3COO]-	Dwell Time (ms)	Collision Energy (eV)	Cone Voltage (V)
Isosorbide-13C6 2-Nitrate	256.1	59.0	100	18 - 22	30
Isosorbide-2-Nitrate (Unlabeled)	250.1	59.0	100	18 - 22	30
Isosorbide-5-Nitrate (Isomer)	250.1	59.0	100	18 - 22	30

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> *Critical Note on Selectivity: Because the product ion (m/z 59, Acetate) is non-specific (it comes from the mobile phase adduct), chromatographic separation is the primary defense against interference. You must chromatographically resolve Isosorbide-2-Nitrate from its regioisomer Isosorbide-5-Nitrate, as they share the same mass and transitions.*

Part 3: Experimental Protocol

Reagents & Materials

- Target Analyte: **Isosorbide-13C6 2-Nitrate** (Internal Standard or Tracer).
- Mobile Phase Additive: Ammonium Acetate (LC-MS Grade). Crucial: Do not use Formic Acid, as it suppresses acetate adduct formation.
- Solvents: Methanol (MeOH) and Acetonitrile (ACN), LC-MS Grade.
- Extraction Solvent: Ethyl Acetate or Methyl tert-butyl ether (MTBE).

Sample Preparation (Liquid-Liquid Extraction)

This method minimizes matrix effects, which is vital when relying on adduct ionization.

- Aliquot: Transfer 50 µL of plasma/serum into a clean tube.
- IS Addition: Add 10 µL of Internal Standard solution (**Isosorbide-13C6 2-Nitrate**, 500 ng/mL).
- Extraction: Add 1.0 mL of Ethyl Acetate.
- Agitation: Vortex vigorously for 5 minutes; shake for 10 minutes.
- Separation: Centrifuge at 4,000 rpm for 10 minutes at 4°C.

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- Evaporation: Transfer the organic supernatant (top layer) to a fresh tube and evaporate to dryness under nitrogen at 40°C.
- Reconstitution: Reconstitute residue in 100 µL of Mobile Phase (90% Water / 10% ACN + 2mM Ammonium Acetate).

Liquid Chromatography Conditions

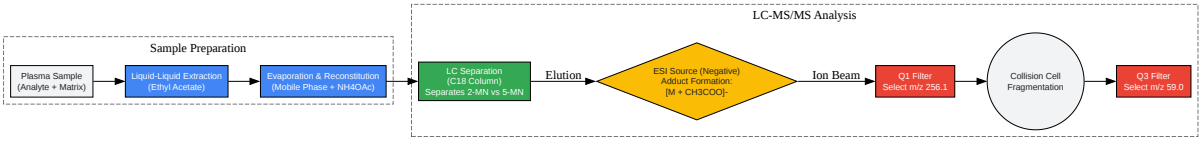
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse XDB-C18, 4.6 × 50 mm, 5 µm) or equivalent.
- Flow Rate: 0.6 mL/min.
- Temperature: 40°C.
- Mobile Phase A: 2 mM Ammonium Acetate in Water.[2]
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: Isocratic or Shallow Gradient.
  - Recommendation: Isocratic 70% A / 30% B often yields sufficient separation between 2-MN and 5-MN.

Table 2: LC Gradient Program (If Gradient is preferred)

Time (min)	% Mobile Phase A (Aq)	% Mobile Phase B (Org)	Description
0.00	90	10	Equilibration
0.50	90	10	Load
3.00	10	90	Elution
4.00	10	90	Wash
4.10	90	10	Re-equilibration
6.00	90	10	End

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Part 4: Visualization of Workflow & Mechanism



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Figure 1: Analytical workflow for **Isosorbide-13C6 2-Nitrate** quantification, highlighting the critical adduct formation step in the ESI source.

Part 5: Validation & Troubleshooting

5.1 Specificity Check (Crucial)

- Inject a "Blank" (Matrix only) and a "Zero" (Matrix + IS).
- Verify no interference at the retention time of Isosorbide-2-Nitrate in the Blank.
- Cross-talk: Inject high concentration Unlabeled Standard and monitor the 13C6 channel (256 -> 59). Ensure no isotopic contribution (M+6 isotopes are rare, but check for purity).

5.2 Sensitivity Optimization

- Source Temperature: Keep moderate (300–400°C). Excess heat can dissociate the acetate adduct before it enters the vacuum region.
- Cone Voltage: Optimize carefully. Too high voltage will "decluster" the adduct in the source, reducing the signal of the precursor (m/z 256).

5.3 Troubleshooting Low Signal

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- Check Buffer: Ensure Ammonium Acetate is fresh and at 2mM - 5mM. Without acetate, the precursor (256) will not form.
- Check pH: Avoid acidic mobile phases. Acid suppresses the formation of the acetate anion [CH3COO]- needed for the adduct.

References

- Sun, J., et al. (2020). "Determination of Isosorbide-5-Mononitrate in Human Plasma by High-Performance Liquid Chromatography-Tandem Mass Spectrometry and Its Application to a Bioequivalence Study." Journal of Analytical Methods in Chemistry. Available at: [Link]
- Abdel-Rehim, M., et al. (2019). "Development and validation of a chiral LC-ESI-MS/MS method for simultaneous determination of the enantiomeric metabolites isosorbide 2-mononitrate and isosorbide 5-mononitrate." Journal of Chromatography B. (Cited for Acetate Adduct Strategy).[3][4][2]
- FDA Guidance for Industry. (2018). "Bioanalytical Method Validation." U.S. Department of Health and Human Services. Available at: [Link]

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Sources

- 1. CN111257488A - Method for simultaneously detecting isosorbide dinitrate and metabolite thereof in plasma by liquid chromatography-quadrupole mass spectrometry - Google Patents [patents.google.com]
- 2. Determination of Isosorbide-5-Mononitrate in Human Plasma by High-Performance Liquid Chromatography-Tandem Mass Spectrometry and Its Application to a Bioequivalence Study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Development and validation of a chiral LC-ESI-MS/MS method for simultaneous determination of the enantiomeric metabolites isosorbide 2-mononitrate and isosorbide 5-

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mononitrate of isosorbide dinitrate in rat and human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]

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